

Minimizing contact resistance in zethrene-based OFETs

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Compound of Interest

Compound Name: **Zethrene**

Cat. No.: **B12695984**

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Technical Support Center: Zethrene-Based OFETs

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers in minimizing contact resistance in **zethrene**-based Organic Field-Effect Transistors (OFETs).

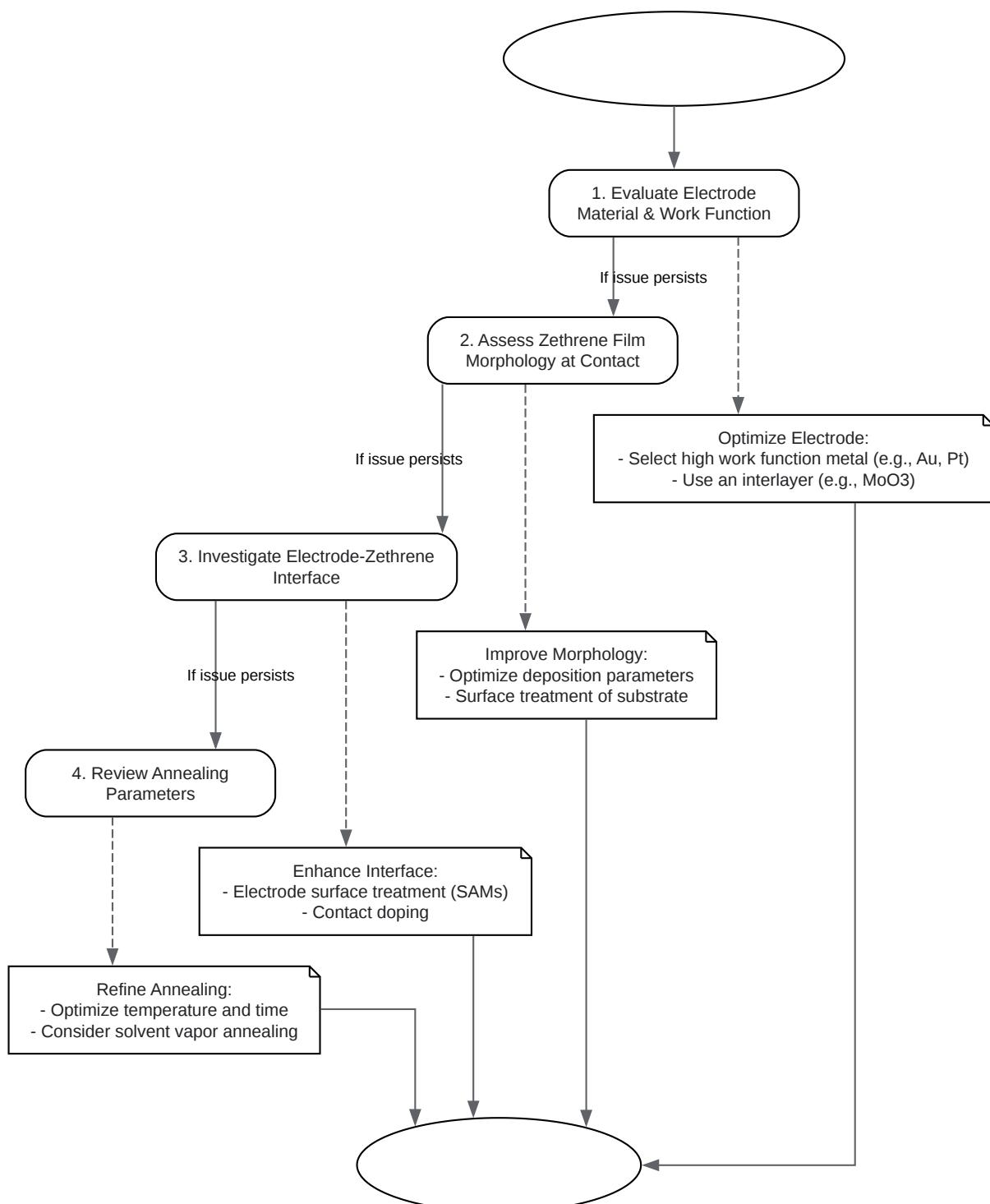
Troubleshooting Guide

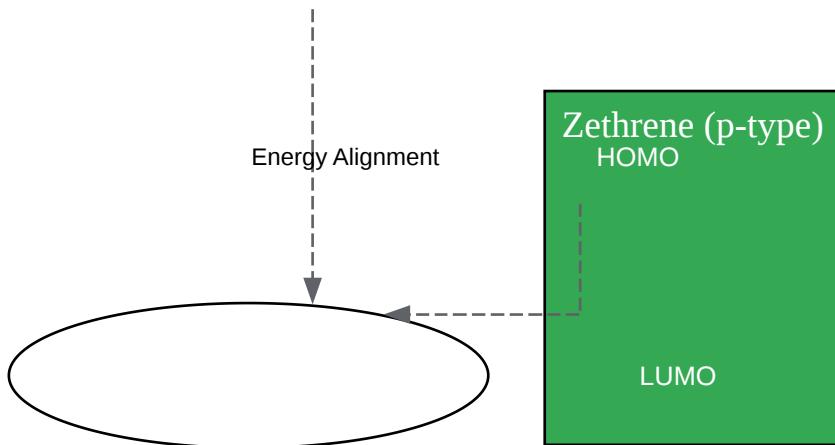
This guide addresses common issues encountered during the fabrication and characterization of **zethrene**-based OFETs, with a focus on diagnosing and resolving high contact resistance.

Q1: My **zethrene**-based OFET shows high contact resistance, leading to poor device performance. What are the potential causes and how can I resolve this?

A1: High contact resistance in **zethrene**-based OFETs is a common issue that can significantly limit device performance. The primary causes often relate to a large injection barrier at the electrode-semiconductor interface, poor morphology of the **zethrene** film at the contact, or the presence of trap states. **Zethrene** has been successfully used as a p-type semiconductor in thin-film transistors.[\[1\]](#)[\[2\]](#)

Here is a step-by-step troubleshooting workflow:





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References

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- 2. Revisiting zethrene: synthesis, reactivity and semiconductor properties - Chemical Science (RSC Publishing) [pubs.rsc.org]
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